

A Comparative Analysis for Strategic C-C Bond Formation

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Pentynyl Iodide

CAS No.: 14752-61-5

Cat. No.: B082736

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As a cornerstone of synthetic chemistry, the formation of carbon-carbon bonds remains a pivotal challenge, driving innovation in catalysis and reagent design. Among the array of tools available to the modern chemist, alkynyl iodides, and specifically **1-Pentynyl Iodide**, have emerged as powerful and versatile building blocks. This guide provides a comprehensive review of the applications of **1-Pentynyl Iodide**, comparing its performance and utility against alternative synthetic strategies, and is intended for researchers, scientists, and professionals in drug development seeking to leverage this reagent for the construction of complex molecular architectures.

Understanding 1-Pentynyl Iodide: A Profile

1-Pentynyl Iodide (also known as 1-Iodo-1-pentyne) is an organic building block characterized by a terminal iodine atom attached to a five-carbon alkyne chain.^{[1][2][3]} Its high reactivity is primarily attributed to the polarizable carbon-iodine bond, making it an excellent electrophile in a variety of cross-coupling reactions.

Property	Value	Reference
CAS Number	14752-61-5	[1][3]
Molecular Formula	C ₅ H ₇ I	[2][3]
Molecular Weight	194.02 g/mol	[3]
Appearance	White to Yellow to Green clear liquid	[2]
Boiling Point	53 °C / 22 mmHg	[4]

The primary utility of **1-Pentynyl iodide** lies in its role as a coupling partner in reactions where a terminal alkyne might traditionally be used. This "inverse" approach offers distinct advantages in substrate scope and reaction design, particularly in the context of palladium- and copper-catalyzed transformations.

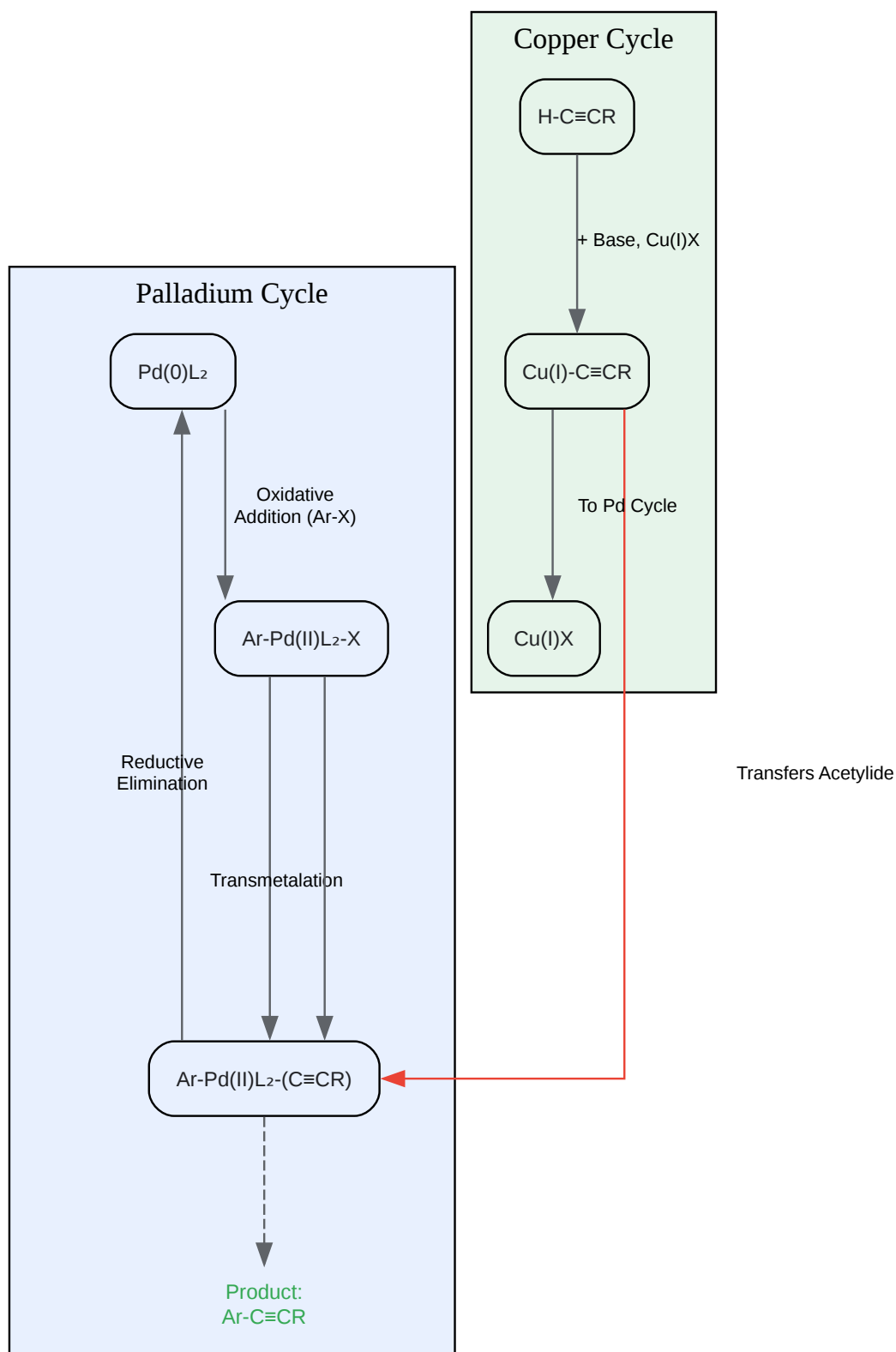
The Core Application: Cross-Coupling Reactions

The most prominent application of **1-Pentynyl iodide** is in the formation of C(sp²)-C(sp) and C(sp³)-C(sp) bonds through cross-coupling reactions. This section compares its use in an "Inverse Sonogashira" strategy against the conventional Sonogashira coupling.

The Conventional Sonogashira Coupling: A Baseline

The Sonogashira reaction is a foundational method for synthesizing arylalkynes and conjugated enynes.[5] It typically involves the coupling of a terminal alkyne with an aryl or vinyl halide, catalyzed by a palladium(0) complex and a copper(I) co-catalyst in the presence of an amine base.[6][7]

The widely accepted mechanism proceeds through two interconnected catalytic cycles.[8][9]



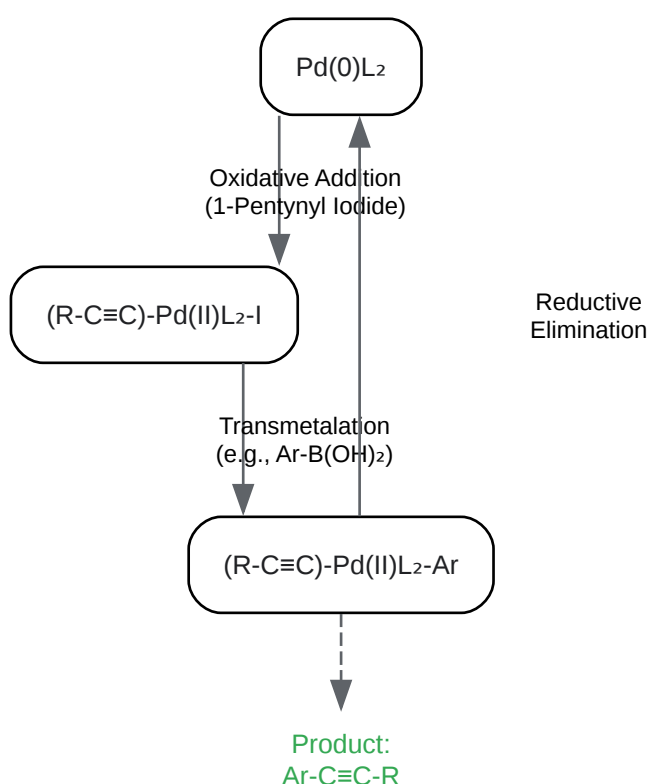
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Caption: Conventional Sonogashira dual catalytic cycle.

The Inverse Sonogashira Approach with 1-Pentynyl Iodide

A complementary strategy, often termed the "Inverse Sonogashira Coupling," utilizes an alkynyl halide like **1-Pentynyl Iodide** as the electrophile and an organometallic nucleophile (e.g., organoboron, organozinc, or organocopper species).^[10] This approach is particularly valuable when the desired aryl or vinyl component is more readily available as a nucleophile or when the corresponding halide is unreactive.

The mechanism mirrors other palladium-catalyzed cross-couplings like the Suzuki or Stille reactions, where the alkynyl iodide undergoes oxidative addition to the Pd(0) center.



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Caption: Catalytic cycle for an Inverse Sonogashira reaction.

Comparative Analysis: Conventional vs. Inverse Strategy

The choice between using 1-pentyne with an aryl halide (conventional) or **1-pentynyl iodide** with an aryl nucleophile (inverse) is a critical decision based on substrate availability, functional group tolerance, and desired reaction conditions.

Feature	Conventional Sonogashira (with 1-Pentyne)	Inverse Sonogashira (with 1-Pentynyl Iodide)	Rationale & Causality
Key Reactants	Terminal Alkyne (Nucleophile) Aryl/Vinyl Halide (Electrophile)	Alkynyl Iodide (Electrophile) Organometallic Reagent (Nucleophile)	This fundamental difference dictates the entire synthetic strategy and precursor availability.
Reactivity of Halide	Reactivity Order: $I > Br > Cl > OTf$. [8] [11] Harsh conditions may be needed for chlorides.	The C(sp)-I bond in 1-pentynyl iodide is highly reactive, enabling mild reaction conditions.	The high reactivity of the C-I bond facilitates oxidative addition, often allowing for lower temperatures and catalyst loadings compared to less reactive aryl chlorides or bromides. [11] [12]
Role of Copper	Typically required as a co-catalyst to form the copper acetylide for transmetalation. [6] [7]	Often optional or unnecessary, proceeding via standard Suzuki, Stille, or Negishi-type transmetalation.	Copper can lead to the undesirable side-reaction of alkyne homocoupling (Glaser coupling). Copper-free inverse methods avoid this issue entirely. [8]
Substrate Scope	Broad, but can be limited by the stability of the terminal alkyne or the reactivity of the aryl halide.	Expands scope to aryl or vinyl groups that are more easily converted to organometallic reagents (e.g., boronic acids) than halides.	Allows for the alkynylation of complex molecules where installing a halide is difficult, but a boronic acid or other organometallic handle is accessible.

Key Side Reactions	Glaser homocoupling of the terminal alkyne.	Homocoupling of the organometallic reagent.	The choice of reaction conditions (base, solvent, catalyst) is crucial to minimize these pathways and favor the desired cross-coupling product.
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Beyond Palladium: Copper-Catalyzed Applications

While palladium catalysis is dominant, **1-Pentynyl Iodide** is also a competent substrate in copper-mediated reactions, which offer a more economical and sometimes mechanistically distinct pathway for C-C bond formation.

Copper-Catalyzed C-H Alkynylation

Recent advancements have shown that copper can catalyze the direct alkynylation of C-H bonds with terminal alkynes, often requiring an oxidant.^{[13][14]} While less common, alkynyl halides can participate in related transformations. For instance, copper can mediate the coupling of alkynes with removable directing groups on aromatic rings, leading to the synthesis of valuable heterocyclic scaffolds like isoindolin-1-ones.^[13]

Multi-Component Reactions

Copper(I) catalysis enables three-component reactions involving benzyne, where an alkynyl group and another functional group can be added across the strained triple bond in a single step.^[15] In such a scenario, a pre-formed copper acetylide (derived from a terminal alkyne) is typically used, but the high reactivity of **1-Pentynyl Iodide** could make it a suitable electrophilic partner in related difunctionalization strategies.

Alternative Alkynylation Strategies

To provide a complete picture, it is essential to compare the use of **1-Pentynyl Iodide** with other methods of introducing a pentynyl moiety.

Method	Reagent Type	General Transformation	Advantages	Disadvantages
Sonogashira Coupling	Terminal Alkyne	$\text{Ar-X} + \text{H-C}\equiv\text{C-R} \rightarrow \text{Ar-C}\equiv\text{C-R}$	Well-established, high functional group tolerance, mild conditions. [6]	Requires copper co-catalyst (potential for homocoupling), less effective with unreactive Ar-Cl. [8]
Inverse Sonogashira	Alkynyl Halide	$\text{Ar-M} + \text{I-C}\equiv\text{C-R} \rightarrow \text{Ar-C}\equiv\text{C-R}$	Avoids copper, highly reactive C-I bond, broadens substrate scope for the aryl partner. [10]	Requires pre-formation of an organometallic reagent (Ar-M).
Nickel-Catalyzed Coupling	Terminal Alkyne or Alkynyl Halide	$\text{Ar-X} + \text{H-C}\equiv\text{C-R} \rightarrow \text{Ar-C}\equiv\text{C-R}$	Cost-effective catalyst, can couple unactivated alkyl halides. [8] [16]	Can require specific ligands and conditions; less developed than palladium systems. [16]
Decarboxylative Coupling	Alkynyl Carboxylic Acid	$\text{Ar-X} + \text{HOOC-C}\equiv\text{C-R} \rightarrow \text{Ar-C}\equiv\text{C-R} + \text{CO}_2$	Uses stable, readily available carboxylic acids as alkyne surrogates. [17] [18]	Often requires higher temperatures and specific silver or copper catalysts.

Experimental Protocols: A Practical Guide

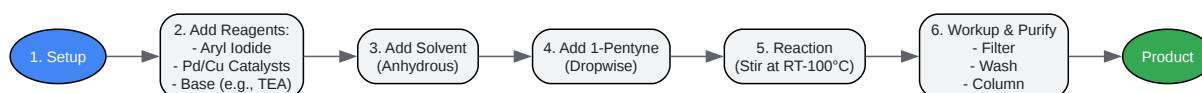
The following protocols are generalized from literature procedures and should be optimized for specific substrates.

Protocol 1: Conventional Sonogashira Coupling

(Based on procedures for aryl iodides with terminal alkynes)[9][19]

Objective: To couple an aryl iodide with 1-pentyne.

Workflow Diagram:



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Caption: Workflow for a conventional Sonogashira coupling.

Step-by-Step Methodology:

- To a dry, nitrogen-flushed flask, add the aryl iodide (1.0 equiv), $\text{Pd}(\text{PPh}_3)_2\text{Cl}_2$ (1-5 mol%), CuI (1-5 mol%), and an amine base such as triethylamine or diisopropylamine (2-3 equiv).[6][19]
- Establish an inert atmosphere (Argon or Nitrogen).
- Add an anhydrous solvent (e.g., THF or DMF).
- Add 1-pentyne (1.1-1.5 equiv) dropwise while stirring.
- Stir the reaction at the desired temperature (room temperature to 100 °C) and monitor its progress by TLC or GC/MS.
- Upon completion, cool the mixture to room temperature and dilute with an organic solvent (e.g., ethyl acetate).
- Filter the mixture through a pad of Celite to remove catalyst residues and salts.
- Wash the organic phase with aqueous NH_4Cl and brine, dry over Na_2SO_4 or MgSO_4 , filter, and concentrate under reduced pressure.

- Purify the crude product by flash column chromatography.

Protocol 2: Nickel-Catalyzed Inverse Coupling

(A plausible adaptation for **1-Pentynyl iodide** based on protocols for aryl halides)[[16](#)]

Objective: To couple **1-Pentynyl iodide** with an arylboronic acid using a nickel catalyst.

Step-by-Step Methodology:

- In a glovebox, add NiCl₂ (10 mol%) and a ligand such as 1,10-phenanthroline (15 mol%) to a flask containing degassed N,N-dimethylacetamide (DMAc). Stir for 30 minutes.[[16](#)]
- To this catalyst solution, add the arylboronic acid (1.2 equiv), a base such as K₃PO₄ (2.0 equiv), and **1-Pentynyl iodide** (1.0 equiv).
- Seal the flask and remove it from the glovebox.
- Heat the reaction mixture to the specified temperature (e.g., 100 °C) for 12-24 hours.
- Monitor the reaction by TLC or GC/MS.
- After completion, cool the reaction to room temperature, dilute with water, and extract with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, wash with brine, dry over anhydrous Na₂SO₄, and concentrate.
- Purify the residue by flash column chromatography to yield the desired aryl-alkyne product.

Conclusion and Future Outlook

1-Pentynyl iodide is a highly effective reagent for the synthesis of internal alkynes, offering a valuable alternative to the conventional Sonogashira coupling. Its primary advantage lies in the high reactivity of the C(sp)-I bond, which facilitates mild, often copper-free, cross-coupling reactions and expands the synthetic possibilities for molecules where the aryl or vinyl partner is more readily functionalized as a nucleophile. While palladium catalysis remains the most explored avenue, the potential for **1-Pentynyl iodide** in nickel- and copper-catalyzed systems represents a promising area for future research, potentially leading to more economical and

sustainable methods for constructing complex, alkyne-containing molecules. The strategic choice between using **1-Pentynyl iodide** or its terminal alkyne counterpart, 1-pentyne, ultimately allows chemists to design more convergent, efficient, and flexible synthetic routes.

References

- Ji, X., et al. (2021). Copper-mediated oxidative C–H/N–H activations with alkynes by removable hydrazides. RSC Advances. [Available at: Google Search result, not a direct link]
- Organic Chemistry Portal. Sonogashira Coupling.
- Spectrum Chemical. **1-Pentynyl iodide**, min 97%. [Available at: Google Search result, not a direct link]
- Wang, C., et al. (2021). Copper-catalyzed enantioselective arylalkynylation of alkenes. Chemical Science.
- Guidechem. **1-PENTYNYL IODIDE** 14752-61-5 wiki.
- Wei, Y., et al. (2011). Copper-Catalyzed Direct Alkynylation of Electron-Deficient Polyfluoroarenes with Terminal Alkynes Using O₂ as an Oxidant. Journal of the American Chemical Society.
- Santa Cruz Biotechnology, Inc. **1-Pentynyl iodide**.
- Zhang, Y., et al. (2021). Atom-Economical Cross-Coupling of Internal and Terminal Alkynes to Access 1,3-Enynes. ACS Catalysis. [Available at: Google Search result, not a direct link]
- University of Liverpool. Coupling to alkynes: the Sonogashira reaction.
- Wikipedia. Sonogashira coupling.
- Chemistry LibreTexts. Sonogashira Coupling.
- TCI Chemicals. **1-Pentynyl iodide**.
- Gais, H.-J., et al. (1998). New Efficient Catalysts for the Palladium-Catalyzed Coupling of Alkynes to Enynes. Synthesis. [Available at: Google Search result, not a direct link]

- Hoye, T. R., et al. (2012). Cu(I)-Catalyzed 1,2-Alkynyl-propargylation and -benzylation of Benzyne Derivatives. *Angewandte Chemie*.
- Trost, B. M., et al. (1997). Palladium-Catalyzed Additions of Terminal Alkynes to Acceptor Alkynes. *Journal of the American Chemical Society*.
- ResearchGate. Copper-Catalyzed Alkynylation, Alkenylation, and Allylation Reactions of Aryl Derivatives.
- Chuprakov, S., et al. (2007). Formal Inverse Sonogashira Reaction: Direct Alkynylation of Arenes and Heterocycles with Alkynyl Halides. *Angewandte Chemie*.
- Tokyo Chemical Industry Co., Ltd. **1-Pentynyl Iodide**.
- Xia, Y., et al. (2015). Pd-catalyzed cross-coupling of terminal alkynes with ene-yne-ketones: access to conjugated enynes via metal carbene migratory insertion. *Chemical Communications*.
- ResearchGate. Recent advances in decarboxylative C-C bond formation using direct or in situ generated alkenyl acids.
- Chemistry LibreTexts. Pd-Catalyzed Cross Coupling Reactions.
- National Center for Biotechnology Information. Recent Advances in Alkyl Carbon-Carbon Bond Formation by Nickel/Photoredox Cross-Coupling.
- DSpace Repository. Recent advances in decarboxylative C-C bond formation using direct or in situ generated alkenyl acids.
- SciSpace. Recent advances in decarboxylative C-C bond formation using direct or in situ generated alkenyl acids (2020).
- Semantic Scholar. Recent advances in decarboxylative C-C bond formation using direct or in situ generated alkenyl acids.
- Benchchem. Application Notes and Protocols for Sonogashira Cross-Coupling Reactions with Aryl Iodides.

- National Center for Biotechnology Information. Protocol for Sonogashira coupling of alkynes and aryl halides via nickel catalysis.
- Pendidikan Kimia. An Operationally Simple Sonogashira Reaction for an Undergraduate Organic Chemistry Laboratory Class.
- National Center for Biotechnology Information. An Efficient Process for Pd-Catalyzed C–N Cross-Coupling Reactions of Aryl Iodides: Insight Into Controlling Factors.
- Benchchem. A Comparative Guide to Aryl Halide Reactivity in Cross-Coupling Reactions.

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- [1. calpaclab.com](https://calpaclab.com) [calpaclab.com]
- [2. Page loading...](#) [guidechem.com]
- [3. scbt.com](https://scbt.com) [scbt.com]
- [4. 1-Pentynyl Iodide | 14752-61-5 | Tokyo Chemical Industry Co., Ltd.\(APAC\)](#) [tcichemicals.com]
- [5. chem.libretexts.org](https://chem.libretexts.org) [chem.libretexts.org]
- [6. Sonogashira Coupling](https://organic-chemistry.org) [organic-chemistry.org]
- [7. Coupling to alkynes: the Sonogashira reaction](https://ns1.almerja.com) [ns1.almerja.com]
- [8. Sonogashira coupling - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [9. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [10. Formal Inverse Sonogashira Reaction: Direct Alkynylation of Arenes and Heterocycles with Alkynyl Halides - PMC](https://pmc.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- [11. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [12. An Efficient Process for Pd-Catalyzed C–N Cross-Coupling Reactions of Aryl Iodides: Insight Into Controlling Factors - PMC](https://pmc.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]

- 13. Copper-mediated oxidative C–H/N–H activations with alkynes by removable hydrazides - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 14. pubs.acs.org [pubs.acs.org]
- 15. Cu(I)-Catalyzed 1,2-Alkynyl-propargylation and -benzylation of Benzyne Derivatives - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 16. Protocol for Sonogashira coupling of alkynes and aryl halides via nickel catalysis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 17. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 18. Recent advances in decarboxylative C-C bond formation using direct or in situ generated alkenyl acids [kr.cup.edu.in]
- 19. pendidikankimia.walisongo.ac.id [pendidikankimia.walisongo.ac.id]
- To cite this document: BenchChem. [A Comparative Analysis for Strategic C-C Bond Formation]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b082736/docs#a-comparative-analysis-for-strategic-c-c-bond-formation>]

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